

The Molecular Landscape: Structure and Proton Environments

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Compound of Interest

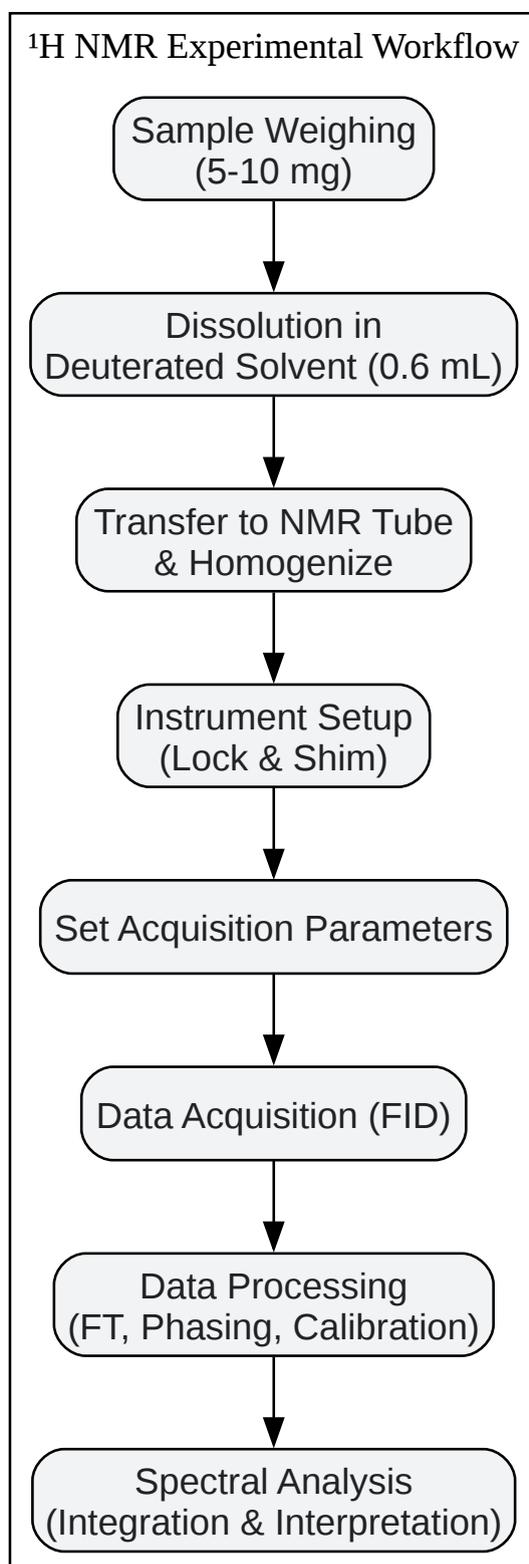
Compound Name: 3,4-Dichloro-6-ethoxyquinoline

CAS No.: 1204811-86-8

Cat. No.: B598986

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The structure of **3,4-dichloro-6-ethoxyquinoline** features a bicyclic aromatic system with distinct electronic environments created by its substituents. The two chlorine atoms at positions 3 and 4 are strongly electron-withdrawing, while the ethoxy group at position 6 is electron-donating. These substituents, along with the inherent aromaticity and the nitrogen heteroatom, dictate the chemical shifts and coupling patterns of the molecule's protons.



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